Introduction: Defining Tridodecylmethylammonium Nitrate (TDMAN)

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Compound of Interest

Compound Name:	*Methyltridodecylammonium nitrate*
CAS No.:	*13533-59-0*
Cat. No.:	*B080695*

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Tridodecylmethylammonium nitrate (TDMAN) is a quaternary ammonium salt with the chemical formula $[CH_3(CH_2)_{11}]_3N(NO_3)CH_3$.[1] As a member of the ionic liquid family, it possesses a unique combination of a bulky, lipophilic cation and an inorganic nitrate anion. This structure imparts properties that are of significant interest to researchers and drug development professionals. Primarily known as a highly selective nitrate ionophore for ion-selective electrodes, its surfactant-like character and potential for forming structured delivery systems make it a subject of investigation for various pharmaceutical applications.[2] Quaternary ammonium compounds, in general, are utilized as antimicrobials, and their role in advanced drug delivery systems is an expanding field of study.[3][4][5]

This guide provides a comprehensive overview of the core analytical techniques required for the complete structural and physicochemical characterization of TDMAN. It is designed for scientists in research and development, offering not just methodologies but the strategic rationale behind their application, ensuring a robust and defensible analytical package for regulatory scrutiny and advanced formulation design.

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Part 1: Primary Structural Elucidation and Verification

The foundational step in analyzing any active pharmaceutical ingredient (API) or excipient is the unambiguous confirmation of its chemical structure. For TDMAN, a multi-technique approach is essential, primarily leveraging Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint in Solution

Expertise & Causality: NMR spectroscopy is the gold standard for the structural elucidation of organic molecules in solution. It provides definitive information about the chemical environment, connectivity, and relative abundance of magnetically active nuclei. For TDMAN, ^{1}H NMR is used to confirm the presence and integration ratio of the different proton types (the long dodecyl chains and the unique N-methyl group), while ^{13}C NMR verifies the complete carbon framework. For a deeper analysis of the quaternary ammonium center, ^{15}N NMR can be employed, although it is less common due to lower sensitivity.[6][7] The data collectively serve as a unique fingerprint of the TDMAN molecule.

Experimental Protocol: ^{1}H and ^{13}C NMR Analysis of TDMAN

- Sample Preparation: Accurately weigh 5-10 mg of the TDMAN sample and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or Methanol-d_4, CD_3OD) in a standard 5 mm NMR tube. Ensure complete dissolution.
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
  - Tune and match the probe for the respective nuclei (^{1}H, ^{13}C).
  - Shim the magnetic field to achieve optimal homogeneity and resolution.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.

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- Set a spectral width sufficient to cover the expected chemical shift range (approx. 0-10 ppm).
- Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- Co-add a sufficient number of scans (typically 16-64) to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum to ensure each unique carbon appears as a single sharp peak.
  - Set a spectral width of approximately 0-200 ppm.
  - Use a longer relaxation delay (2-5 seconds) due to the longer relaxation times of carbon nuclei.
  - A higher number of scans will be required (typically 1024 or more) due to the low natural abundance of ^{13}C.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Perform phase and baseline corrections.
  - Calibrate the chemical shift scale using the residual solvent peak as a reference (e.g., $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C).
  - Integrate the peaks in the ^{1}H spectrum to determine the relative proton ratios.

Data Presentation: Expected NMR Chemical Shifts for TDMAN

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Assignment	Nucleus	Expected Chemical Shift (ppm)	Rationale
Terminal Methyl (dodecyl)	^{1}H	~0.88 (triplet)	Standard terminal methyl group in a long alkyl chain.
Methylene Chain (dodecyl)	^{1}H	~1.2-1.4 (multiplet)	Bulk of the -$(CH_2)_n$- protons, overlapping signals.
Methylene adjacent to N	^{1}H	~3.2-3.4 (multiplet)	Deshielded due to proximity to the positive nitrogen center.
N-Methyl	^{1}H	~3.1-3.3 (singlet)	Deshielded by the adjacent nitrogen atom.
Terminal Methyl (dodecyl)	^{13}C	~14	Typical chemical shift for a terminal sp^3 carbon.
Methylene Chain (dodecyl)	^{13}C	~22-32	Overlapping signals for the internal methylene carbons.
Methylene adjacent to N	^{13}C	~60-65	Deshielded by the electronegative quaternary nitrogen.
N-Methyl	^{13}C	~48-52	Deshielded by the adjacent nitrogen atom.

Visualization: NMR Structural Verification Workflow

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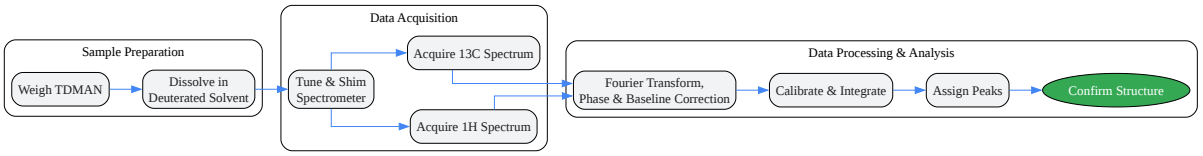

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NMR workflow for TDMAN structural confirmation.

Mass Spectrometry (MS): Confirming Mass and Connectivity

Expertise & Causality: Mass spectrometry is indispensable for confirming the molecular weight and, by extension, the elemental composition of a molecule. For a pre-charged species like TDMAN, Electrospray Ionization (ESI) is the ideal ionization technique as it gently transfers the existing cation into the gas phase.[8] High-Resolution Mass Spectrometry (HRMS), often using a Time-of-Flight (TOF) analyzer, provides a highly accurate mass measurement, allowing for the confident determination of the elemental formula. Furthermore, Tandem Mass Spectrometry (MS/MS) is used to probe connectivity.[9] In an MS/MS experiment, the TDMAN cation is isolated, fragmented (e.g., via collision-induced dissociation), and the resulting fragment ions are analyzed.[10][11] The fragmentation pattern reveals the structure of the constituent parts, confirming the presence of the three dodecyl chains and one methyl group attached to the nitrogen.

Experimental Protocol: ESI-MS and MS/MS Analysis

- Sample Preparation: Prepare a dilute solution of TDMAN (approx. 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile/water. The presence of 0.1% formic acid can improve signal quality, though it is not strictly necessary for a pre-charged analyte.[8]

- ESI Source Parameters:

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- Operate the ESI source in positive ion mode.
- Optimize parameters such as capillary voltage, nebulizer gas pressure, and drying gas temperature and flow rate to achieve a stable and robust signal for the TDMAN cation.

- MS1 (Full Scan) Acquisition:
  - Acquire a full scan mass spectrum over a relevant m/z range (e.g., 100-1000 amu).
  - The spectrum should show a prominent peak corresponding to the $[M]^+$ cation of TDMAN (the tridodecylmethylammonium ion).
- MS/MS (Product Ion Scan) Acquisition:
  - Set the first mass analyzer (e.g., a quadrupole) to isolate the precursor ion (the TDMAN cation at its specific m/z).
  - Introduce a collision gas (e.g., argon or nitrogen) into the collision cell and apply collision energy to induce fragmentation.
  - Scan the second mass analyzer to detect the resulting product ions.
- Data Analysis:
  - From the MS1 spectrum, determine the accurate mass of the parent ion and use it to confirm the elemental formula ($C_{37}H_{78}N^+$).
  - Analyze the MS/MS spectrum to identify fragmentation pathways. Common pathways for quaternary amines include the loss of alkyl chains.

Data Presentation: Theoretical Mass and Key Fragments

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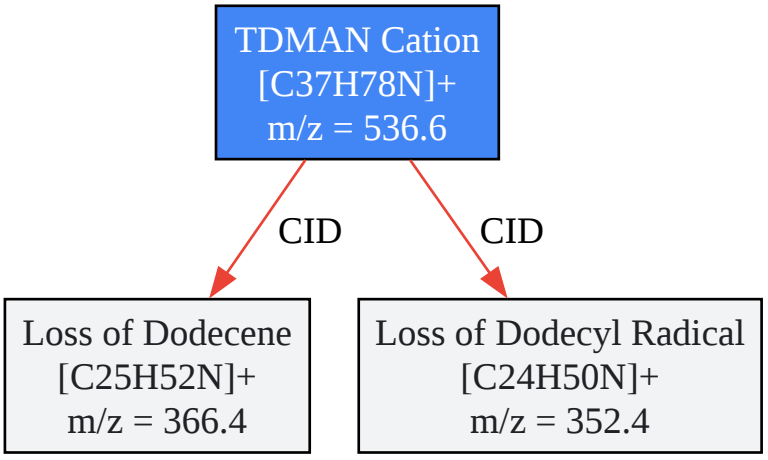
Ion	Formula	Theoretical m/z	Description
Precursor Ion	$[C_{37}H_{78}N]^+$	536.6132	The intact tridodecylmethylammonium cation.
Fragment 1	$[C_{25}H_{52}N]^+$	366.4148	Loss of one dodecene molecule ($C_{12}H_{24}$).
Fragment 2	$[C_{24}H_{50}N]^+$	352.3992	Loss of one dodecyl radical ($C_{12}H_{25}$).

Visualization: TDMAN Fragmentation Pathway in MS/MS



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Collision-Induced Dissociation (CID) of TDMAN.

Part 2: Solid-State and Supramolecular Structure

While NMR and MS define the molecule, understanding its arrangement in the solid state is critical for controlling material properties like solubility, stability, and bioavailability.

Single-Crystal X-ray Diffraction (SC-XRD)

Expertise & Causality: SC-XRD is the definitive, unambiguous technique for determining the three-dimensional structure of a crystalline solid.[12] It provides precise coordinates for each atom, revealing exact bond lengths, bond angles, and torsional angles. For an ionic compound

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like TDMAN, it also elucidates the packing arrangement of the cations and anions and maps the crucial non-covalent interactions (e.g., van der Waals forces, C-H···O interactions) that govern the crystal lattice.[13][14] Obtaining a high-quality single crystal of a molecule with long, flexible alkyl chains can be challenging, often requiring extensive screening of crystallization conditions.

Experimental Protocol: General Workflow for SC-XRD

- Crystal Growth:
  - This is the most critical and empirical step.
  - Techniques include slow evaporation from various solvents (e.g., ethanol, acetone, ethyl acetate), vapor diffusion, or cooling of a saturated solution.
  - The goal is to grow a single crystal of suitable size (typically 0.1-0.3 mm) without defects.
- Data Collection:
  - Mount a suitable crystal on a goniometer head.
  - Place the crystal in a stream of cold nitrogen (typically 100 K) to minimize thermal motion and radiation damage.
  - Use a diffractometer to irradiate the crystal with a monochromatic X-ray beam.
  - Rotate the crystal and collect a series of diffraction patterns over a wide angular range.
- Structure Solution and Refinement:
  - Process the diffraction data to obtain a set of structure factors.
  - Use direct methods or Patterson methods to solve the phase problem and obtain an initial electron density map.
  - Build an initial model of the TDMAN cation and nitrate anion into the electron density.

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- Refine the atomic positions, and thermal parameters against the experimental data until the model converges and provides a good fit.

- Analysis:
  - Analyze the final structure to determine geometric parameters and identify intermolecular interactions.

Visualization: X-ray Crystallography Workflow

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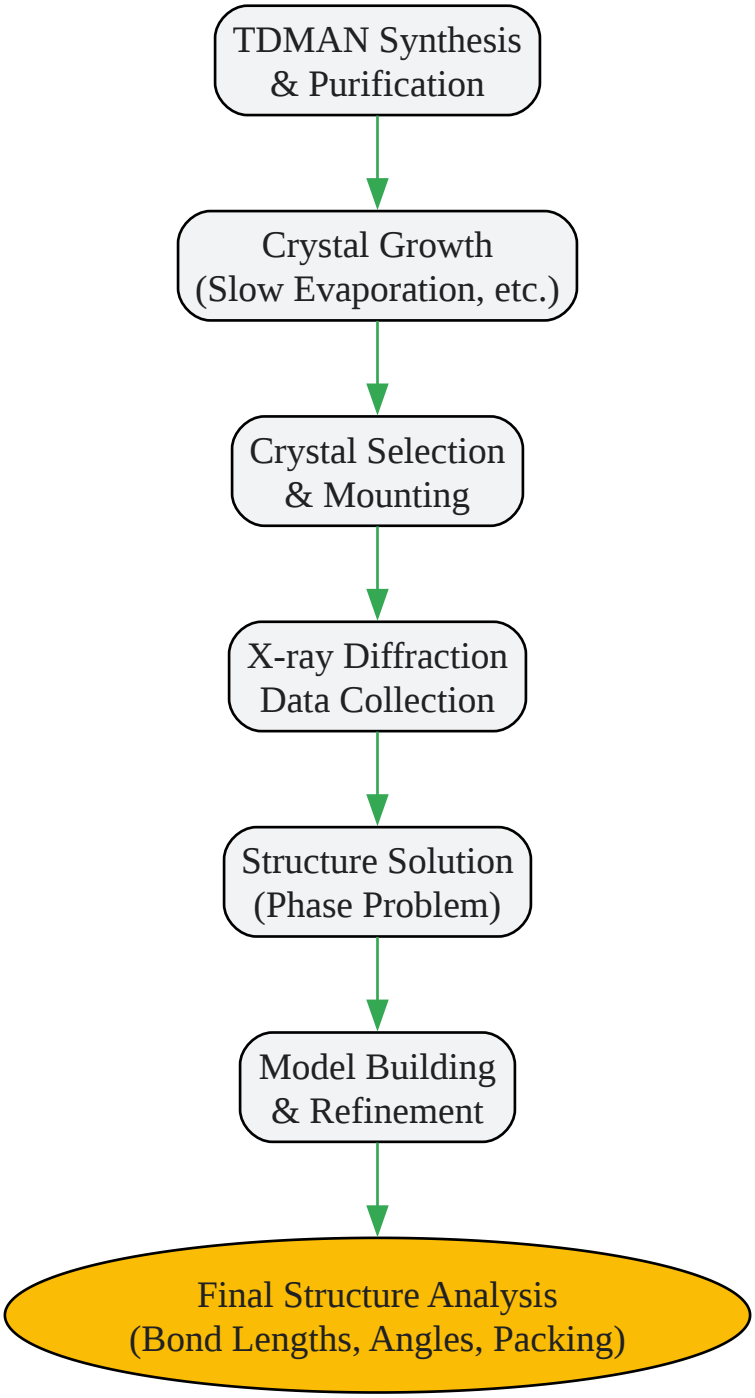

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Workflow for single-crystal X-ray diffraction analysis.

Part 3: Physicochemical and Thermal Characterization

The thermal behavior of a compound is a critical quality attribute, impacting manufacturing processes, storage conditions, and the stability of the final drug product.

Thermal Analysis (TGA/DSC)

Expertise & Causality: Thermal analysis provides essential information on the material's response to temperature changes. Thermogravimetric Analysis (TGA) measures mass loss as a function of temperature, precisely identifying the onset of thermal decomposition.[15] This is vital for defining the maximum processing temperature. Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample as it is heated or cooled, detecting thermal events like melting (T_m), crystallization (T_c), and glass transitions (T_g).[16] For a long-chain ionic liquid like TDMAN, DSC can reveal complex phase behavior.[17]

Experimental Protocol: TGA and DSC Analysis

- Sample Preparation: Accurately weigh 3-5 mg of TDMAN into a clean TGA or DSC pan (typically aluminum).
- TGA Method:
  - Place the sample in the TGA furnace.
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen) to a temperature well above the expected decomposition.
  - Record the mass loss as a function of temperature. The onset of decomposition is a key parameter.
- DSC Method:
  - Place the sample pan and an empty reference pan into the DSC cell.
  - Execute a heat-cool-heat cycle. For example:
    - Heat from room temperature to a point below decomposition (e.g., 200 °C) at 10 °C/min.
    - Cool back down to a low temperature (e.g., -50 °C) at 10 °C/min.

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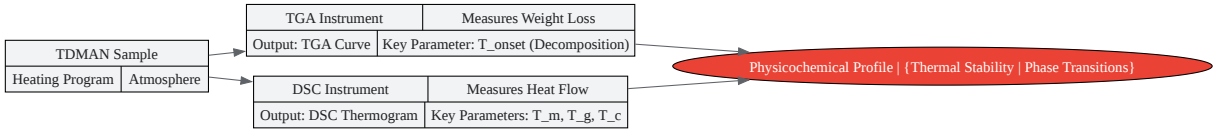
    - Heat again to 200 °C at 10 °C/min.
  - The first heating scan shows the thermal history of the sample, while the second heating scan reveals its intrinsic thermal properties after that history has been erased.
- Data Analysis:
  - Analyze the TGA curve to determine the onset temperature of decomposition (T_onset).
  - Analyze the DSC thermograms to identify the peak temperatures of melting endotherms and crystallization exotherms.

Visualization: Correlating Thermal Events



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Relationship between TGA and DSC in thermal profiling.

Part 4: Purity, Stability, and Degradation Analysis

For pharmaceutical use, demonstrating the purity of a substance and understanding its degradation pathways is a regulatory requirement.

Stability-Indicating Chromatography (HPLC)

Expertise & Causality: High-Performance Liquid Chromatography (HPLC) is the workhorse for purity assessment and stability testing. A "stability-indicating" method is one that can separate the intact compound from its degradation products, process impurities, and other related substances.[18] Due to TDMAN's dual nature—a charged cationic head and long, nonpolar alkyl tails—mixed-mode chromatography can be an effective strategy.[19] This type of stationary phase has both ion-exchange and reversed-phase characteristics, allowing for

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tailored retention and excellent separation of the parent compound from potential degradants which may have different polarity or charge characteristics.

Forced Degradation Studies

Expertise & Causality: Forced degradation (or stress testing) is the deliberate degradation of a drug substance under more severe conditions than those used for accelerated stability testing.[20] It is essential for elucidating degradation pathways, identifying likely degradation products, and demonstrating the specificity of the analytical methods used.[21] The typical stress conditions include acid and base hydrolysis, oxidation, photolysis, and thermal stress. The resulting stressed samples are then analyzed by the suite of techniques described above (primarily HPLC, MS, and NMR) to identify and characterize the degradants.

Experimental Protocol: General Forced Degradation Workflow

- Stress Conditions:
  - Acid Hydrolysis: Dissolve TDMAN in a solution of HCl (e.g., 0.1 M) and heat (e.g., 60 °C).
  - Base Hydrolysis: Dissolve TDMAN in a solution of NaOH (e.g., 0.1 M) and heat.
  - Oxidation: Treat a solution of TDMAN with hydrogen peroxide (e.g., 3% H_2O_2).
  - Photolytic Stress: Expose a solution of TDMAN to UV/Vis light of a specified intensity and duration.
  - Thermal Stress: Heat the solid TDMAN sample in an oven.
- Sample Analysis: At appropriate time points, withdraw aliquots of the stressed solutions. Neutralize the acid and base samples before analysis.
- Peak Purity and Identification: Analyze all samples using the developed stability-indicating HPLC method. Use a photodiode array (PDA) detector to assess peak purity. Collect fractions of the degradation products and analyze them by MS and NMR to elucidate their structures.

Visualization: Integrated Stability Testing Workflow

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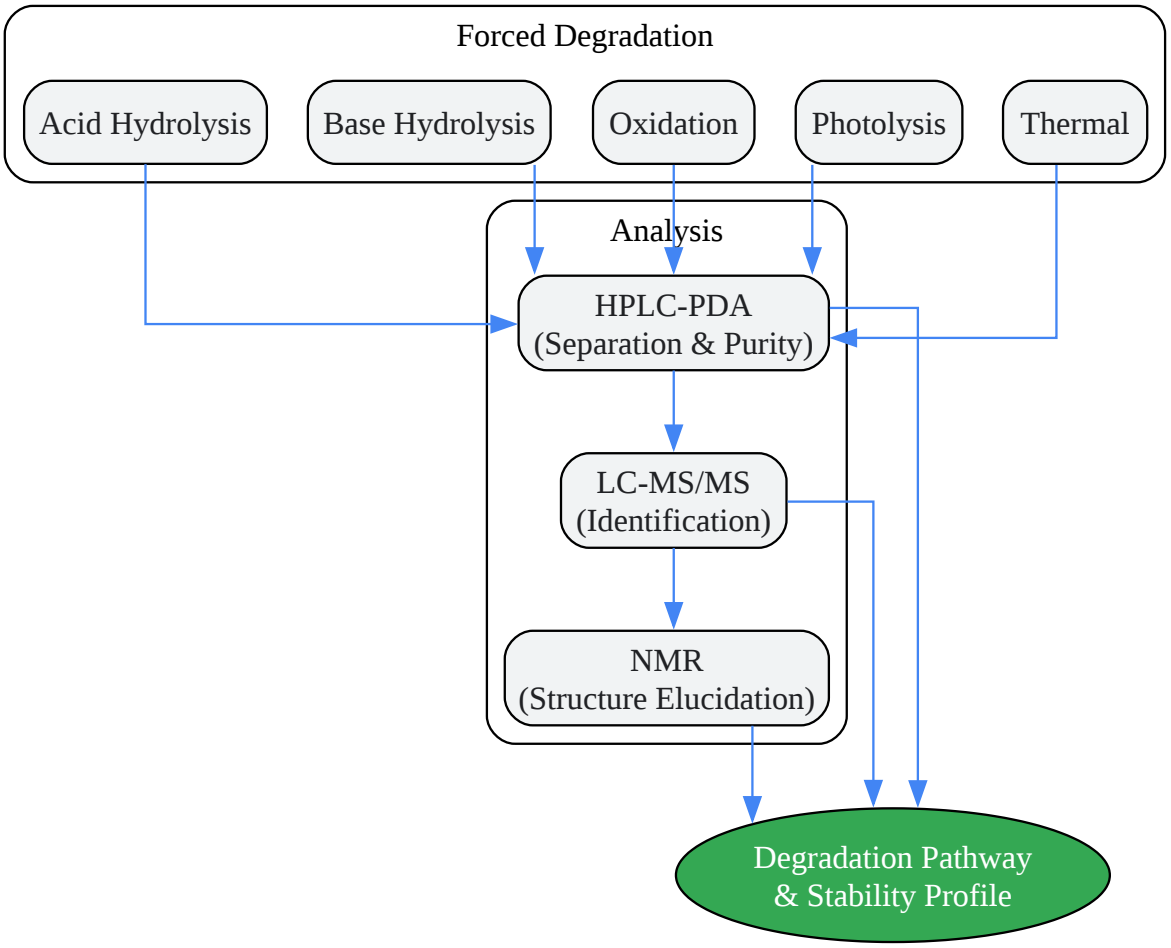

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Workflow for forced degradation and impurity identification.

Conclusion

The comprehensive structural analysis of Tridodecylmethylammonium nitrate is a multi-disciplinary endeavor that forms the bedrock of its potential application in the pharmaceutical sciences. It requires an integrated approach where techniques are not used in isolation but in concert to build a complete analytical picture. From the fundamental confirmation of its molecular structure and connectivity by NMR and MS, to the detailed understanding of its solid-state arrangement via X-ray crystallography and its thermal resilience through TGA/DSC, each method provides a critical piece of the puzzle. This rigorous characterization, culminating in the

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development of a robust stability-indicating method, is non-negotiable for ensuring the safety, quality, and efficacy required for advanced drug formulation and regulatory approval.

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